

# An In-depth Technical Guide to 2-Bromo-3,4-difluorobenzoic Acid

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## Compound of Interest

Compound Name: 2-Bromo-3,4-difluorobenzoic acid

Cat. No.: B177370

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CAS Number: 170108-05-1

This technical guide provides a comprehensive overview of **2-Bromo-3,4-difluorobenzoic acid**, a key intermediate in the pharmaceutical and fine chemical industries. The information is tailored for researchers, scientists, and professionals involved in drug development and organic synthesis.

## Chemical and Physical Properties

**2-Bromo-3,4-difluorobenzoic acid** is a halogenated benzoic acid derivative.<sup>[1]</sup> Its distinct molecular structure, featuring a benzoic acid core with bromine and fluorine substituents, imparts enhanced reactivity, making it a valuable starting material for complex organic synthesis pathways.<sup>[2]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	170108-05-1	
Molecular Formula	C <sub>7</sub> H <sub>3</sub> BrF <sub>2</sub> O <sub>2</sub>	
Molecular Weight	237.00 g/mol	
Physical Form	Solid, off-white to faint peach powder	[2]
Boiling Point	292.9 °C at 760 mmHg	
Purity	Typically ≥95-99%	[1][3]
Storage	Store at room temperature in a sealed, dry container	[1]

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Bromo-3,4-difluorobenzoic acid** are not readily available in the public domain. However, a general synthetic approach for a related compound, 2-bromo-3-fluorobenzoic acid, is described in patent literature and involves a multi-step process starting from m-fluorobenzotrifluoride. This process includes nitration, bromination, reduction, deamination, separation, and finally hydrolysis to yield the target product.[4]

It is important to note that this protocol is for a different, though structurally similar, compound and would require significant adaptation and optimization for the synthesis of **2-Bromo-3,4-difluorobenzoic acid**. Researchers should consult specialized chemical synthesis literature and databases for more specific and validated synthetic methods.

## Applications in Research and Drug Development

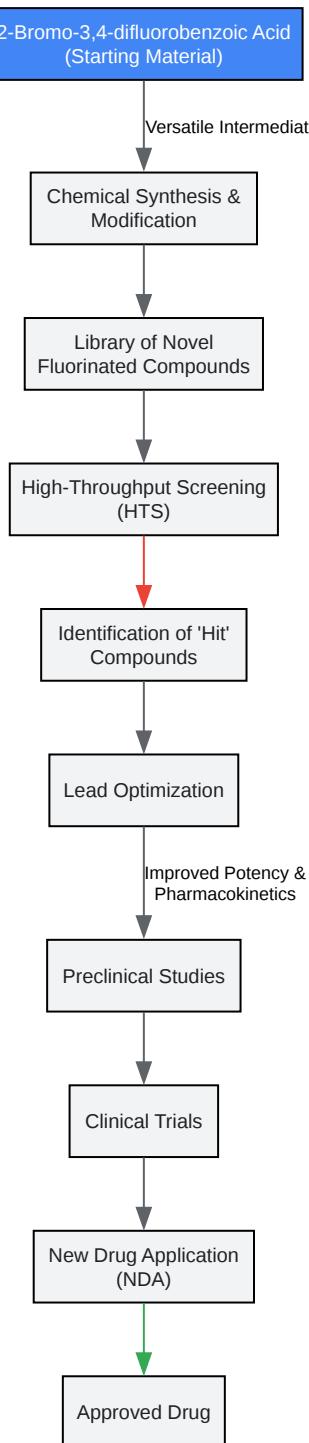
**2-Bromo-3,4-difluorobenzoic acid** is a crucial building block in the synthesis of complex Active Pharmaceutical Ingredients (APIs).[2] Its application is particularly noted in the development of antiviral and anticancer therapies, where it serves as a critical intermediate for creating sophisticated drug molecules.[2] The presence of both bromine and fluorine atoms

allows for diverse chemical modifications, enabling chemists to fine-tune the properties of the final drug candidates.

One example of a therapeutic area where related fluorinated benzoic acid derivatives are utilized is in the development of proton pump inhibitors (PPIs). For instance, Pantoprazole, a PPI used for managing gastroesophageal reflux disease (GERD) and other hypersecretory conditions, utilizes a fluorinated benzimidazole backbone, highlighting the importance of fluorinated aromatics in this class of drugs.<sup>[5]</sup> Pantoprazole functions by irreversibly inhibiting the (H<sup>+</sup>, K<sup>+</sup>)-ATPase enzyme in gastric parietal cells, the final step in gastric acid production.<sup>[5]</sup>

While a direct and specific signaling pathway involving a drug synthesized from **2-Bromo-3,4-difluorobenzoic acid** is not publicly documented, we can conceptualize a general workflow for its application in drug discovery.

## General Drug Discovery Workflow Using 2-Bromo-3,4-difluorobenzoic Acid

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Caption: Generalized workflow for drug discovery.

## Spectral Data

Specific, experimentally-derived spectral data (NMR, IR, MS) for **2-Bromo-3,4-difluorobenzoic acid** is not widely available in public databases. Commercial suppliers may provide a certificate of analysis with this information upon request.

## Safety Information

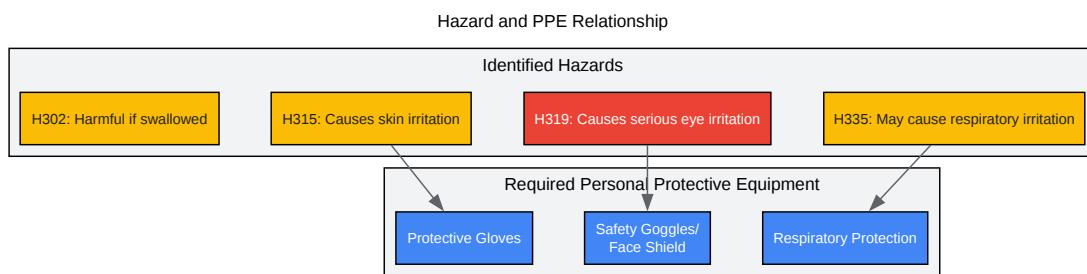
**2-Bromo-3,4-difluorobenzoic acid** is classified as a hazardous substance. Appropriate safety precautions should be taken during handling and storage.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Reference(s)
Hazard	H302	Harmful if swallowed.	
H315		Causes skin irritation.	
H319		Causes serious eye irritation.	
H335		May cause respiratory irritation.	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	
P264		Wash skin thoroughly after handling.	
P270		Do not eat, drink or smoke when using this product.	
P280		Wear protective gloves/ eye protection/ face protection.	
P301+P312		IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P302+P352		IF ON SKIN: Wash with plenty of soap and water.	
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and	

easy to do. Continue rinsing.

Below is a logical diagram illustrating the relationship between the hazards and the necessary personal protective equipment (PPE).



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Caption: Relationship between hazards and PPE.

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## References

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